

Technical Support Center: Azoxystrobin (formerly referenced as L-644698)

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Compound of Interest

Compound Name: L-644698
Cat. No.: B15570149

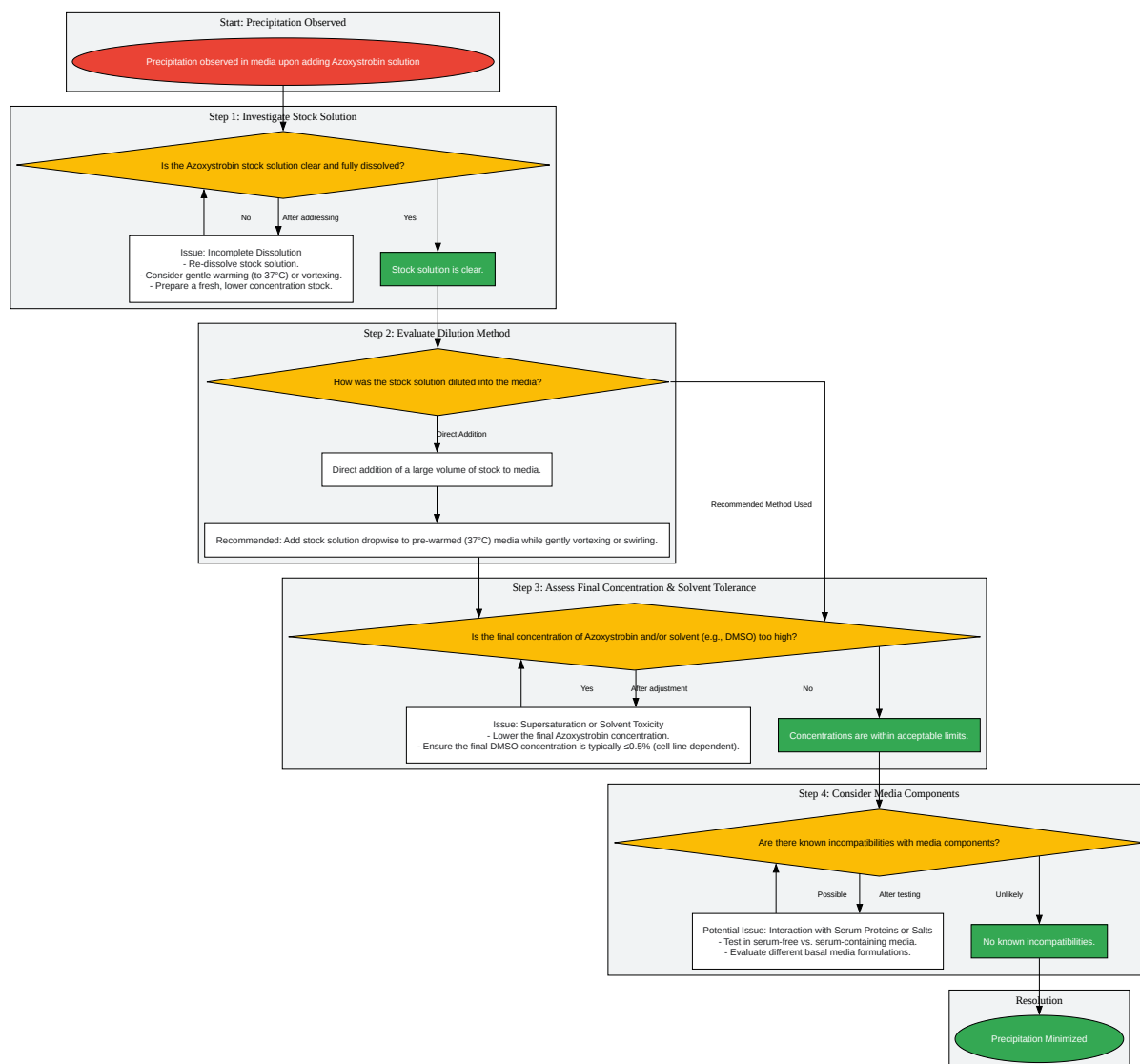
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Disclaimer: Initial searches for "**L-644698**" and its associated CAS number did not yield specific results. Based on the provided CAS number, this technical support guide addresses the fungicide Azoxystrobin.

This guide provides researchers, scientists, and drug development professionals with troubleshooting strategies and frequently asked questions to minimize the precipitation of Azoxystrobin in cell culture media during in vitro experiments.

Troubleshooting Guide: Minimizing Azoxystrobin Precipitation

Precipitation of a compound in cell culture media can significantly impact experimental results by altering the effective concentration and potentially causing cytotoxicity. The following workflow provides a step-by-step approach to diagnose and resolve Azoxystrobin precipitation.



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Caption: Troubleshooting workflow for Azoxystrobin precipitation.

Frequently Asked Questions (FAQs)

Q1: What are the primary causes of Azoxystrobin precipitation in cell culture media?

A1: The primary reasons for Azoxystrobin precipitation are its low aqueous solubility and the method of its introduction into the aqueous environment of the cell culture medium.^{[1][2]} Key contributing factors include:

- **High Final Concentration:** Exceeding the solubility limit of Azoxystrobin in the media.
- **Improper Dilution:** Rapidly adding a concentrated DMSO stock to the media can cause localized supersaturation and immediate precipitation.
- **Low Temperature:** Preparing solutions with cold media can decrease the solubility of the compound.^[3]
- **Solvent Concentration:** High final concentrations of the solvent (e.g., DMSO) can be toxic to cells and may also influence compound solubility.
- **Media Composition:** Interactions with components in the media, such as proteins in fetal bovine serum (FBS), can sometimes lead to precipitation.^[3]

Q2: My Azoxystrobin, dissolved in DMSO, precipitates when I add it to the media. What should I do?

A2: This is a common issue with compounds that have low water solubility. Here are several steps to address this:

- **Pre-warm the Media:** Ensure your cell culture media is pre-warmed to 37°C before adding the Azoxystrobin stock solution.
- **Optimize the Dilution:** Add the DMSO stock solution dropwise into the vortex of the media while gently swirling or vortexing. This helps to rapidly disperse the compound and avoid localized high concentrations.
- **Lower the Final Concentration:** If precipitation persists, try using a lower final concentration of Azoxystrobin in your experiment.

- Check the Final DMSO Concentration: Ensure the final concentration of DMSO in your media is at a non-toxic level for your specific cell line, typically below 0.5%.

Q3: Can I filter out the precipitate from my media?

A3: Filtering is generally not recommended. The precipitate is the compound of interest, so filtering it out will lower the effective concentration of Azoxystrobin in your media, leading to inaccurate experimental results. The goal should be to prevent precipitation from occurring in the first place.

Q4: What is the recommended solvent for Azoxystrobin stock solutions?

A4: Based on available data and common laboratory practice for compounds with low aqueous solubility, Dimethyl Sulfoxide (DMSO) is a suitable solvent for preparing a concentrated stock solution of Azoxystrobin.^[4] Some suppliers may offer pre-dissolved solutions in DMSO.

Physicochemical and Solubility Data for Azoxystrobin

The following table summarizes key quantitative data for Azoxystrobin.

Property	Value	Reference
Molecular Formula	C ₂₂ H ₁₇ N ₃ O ₅	^[5]
Molecular Weight	403.4 g/mol	^[5]
Physical State	White to beige crystalline solid or powder	^[3]
Water Solubility	6 mg/L (at 20°C)	^[1]
Solubility in other solvents	Slightly soluble in Chloroform	^[3] ^[5]
LogP	2.5 (at 20°C)	^[1]

Experimental Protocols

Preparation of Azoxystrobin Stock Solution (10 mM in DMSO)

- Materials:
 - Azoxystrobin powder
 - Anhydrous DMSO
 - Sterile microcentrifuge tubes or vials
 - Calibrated analytical balance
 - Vortex mixer
- Procedure:
 1. Calculate the required mass of Azoxystrobin for your desired volume and concentration (e.g., for 1 mL of a 10 mM stock, weigh out 0.4034 mg of Azoxystrobin).
 2. Carefully weigh the Azoxystrobin powder and place it into a sterile vial.
 3. Add the calculated volume of anhydrous DMSO to the vial.
 4. Vortex the solution until the Azoxystrobin is completely dissolved. Gentle warming in a 37°C water bath can aid dissolution if necessary.
 5. Visually inspect the solution to ensure there are no visible particles.
 6. Store the stock solution in small aliquots at -20°C or -80°C to avoid repeated freeze-thaw cycles.

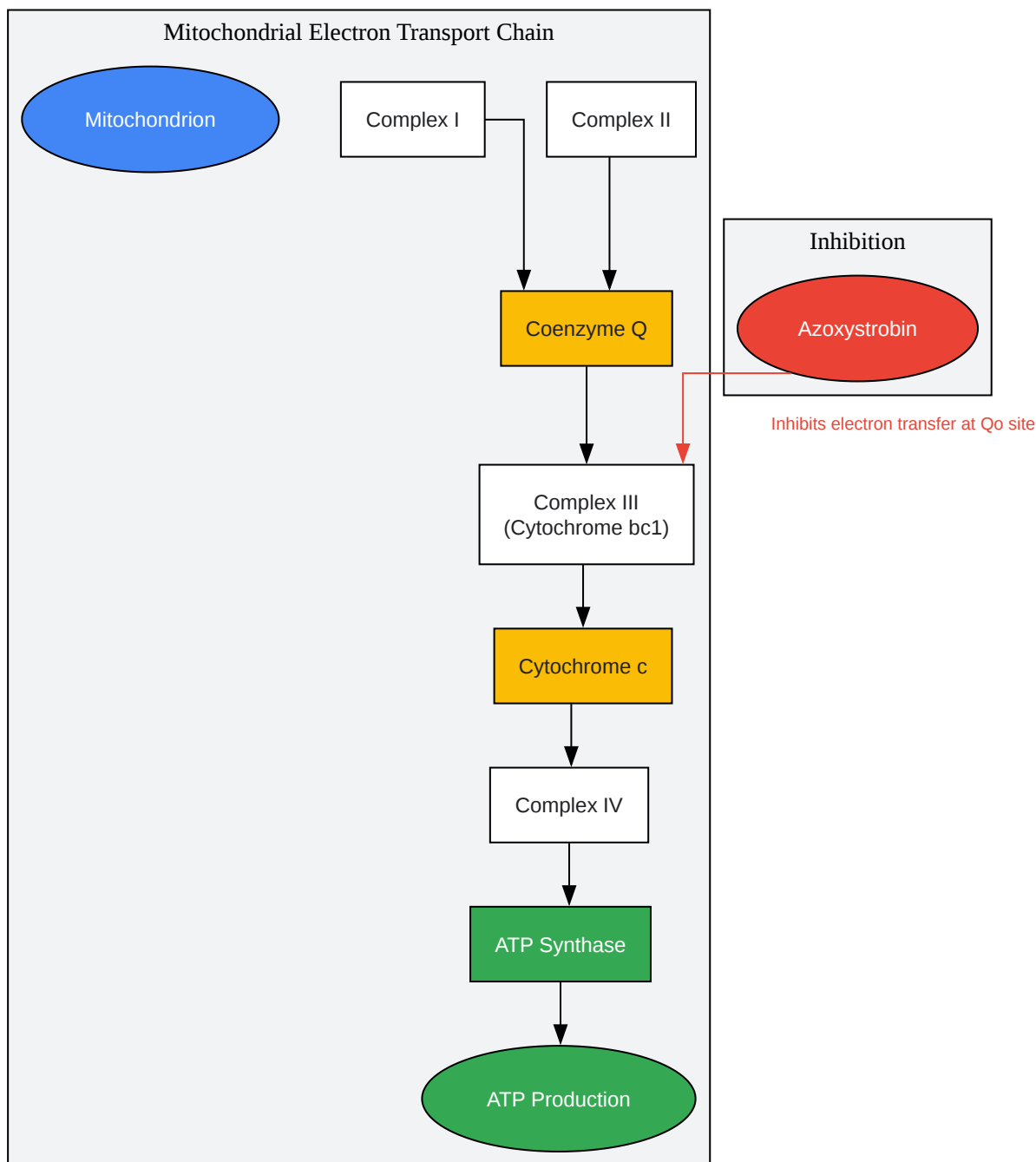
Preparation of Working Solution in Cell Culture Media

- Materials:
 - Azoxystrobin stock solution (e.g., 10 mM in DMSO)

- Pre-warmed (37°C) cell culture medium (with or without serum, as per your experimental design)
- Sterile conical tubes
- Vortex mixer
- Procedure:
 1. Determine the final concentration of Azoxystrobin needed for your experiment.
 2. Calculate the volume of stock solution required. Aim to keep the final DMSO concentration below 0.5%.
 3. In a sterile conical tube, add the appropriate volume of pre-warmed cell culture medium.
 4. While gently vortexing or swirling the medium, add the calculated volume of the Azoxystrobin stock solution dropwise.
 5. Continue to mix for a few seconds to ensure homogeneity.
 6. Visually inspect the working solution for any signs of precipitation before adding it to your cells.
 7. Always prepare a vehicle control containing the same final concentration of DMSO as your experimental samples.

Signaling Pathway Context

Azoxystrobin is known to be an inhibitor of mitochondrial respiration. Understanding its mechanism of action is crucial for interpreting experimental outcomes.



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Caption: Azoxystrobin's mechanism of action on the ETC.

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